

Application of Alpha-Lactose in Microbiological Differentiation Media

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *alpha-Lactose*

Cat. No.: B080435

[Get Quote](#)

Affiliation: Google Research

Abstract

Alpha-lactose is a fundamental component in numerous microbiological differentiation media, enabling the characterization and identification of microorganisms based on their ability to ferment this disaccharide. This application note provides detailed protocols for the preparation and use of key lactose-based differentiation media, including MacConkey Agar, Eosin Methylene Blue (EMB) Agar, and Lactose Broth. It also outlines the biochemical principles underlying lactose metabolism in bacteria, with a focus on the Enterobacteriaceae family. Quantitative data on the expected results for various microorganisms are presented in tabular format to facilitate interpretation. Furthermore, this document includes diagrams of the lactose metabolism pathway and experimental workflows to provide a comprehensive resource for researchers, scientists, and drug development professionals.

Introduction

The differentiation of microorganisms is a cornerstone of microbiology, crucial for clinical diagnostics, food safety, and pharmaceutical research. One of the most common and effective methods for bacterial differentiation is the assessment of their carbohydrate fermentation capabilities. **Alpha-lactose**, a readily available and cost-effective disaccharide, serves as a key fermentable sugar in a variety of culture media.

The ability of a microorganism to ferment lactose is dependent on the presence of two key enzymes: β -galactoside permease, which transports lactose into the cell, and β -galactosidase, which hydrolyzes lactose into glucose and galactose.[1][2] The subsequent metabolism of these monosaccharides produces acidic byproducts, which can be visualized through the use of pH indicators incorporated into the culture medium. This color change allows for the straightforward differentiation of lactose-fermenting from non-lactose-fermenting organisms.[3][4][5]

This application note details the preparation and application of several widely used lactose-containing differentiation media and provides expected results for common bacterial species.

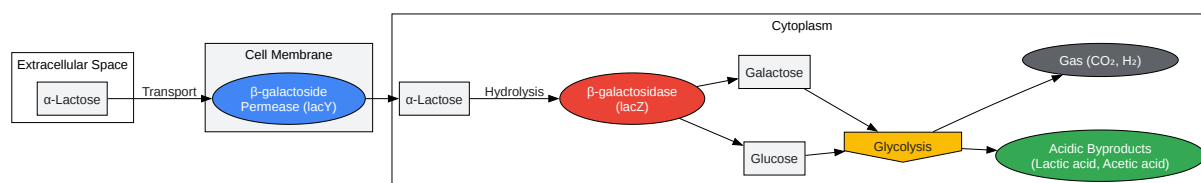
Biochemical Principle: Lactose Metabolism

The metabolism of lactose in bacteria, particularly in *Escherichia coli*, is a well-characterized process governed by the lac operon. The key steps are outlined below:

- **Transport:** Lactose is transported across the bacterial cell membrane by the enzyme β -galactoside permease, encoded by the lacY gene.[6][7]
- **Hydrolysis:** Once inside the cell, β -galactosidase, encoded by the lacZ gene, cleaves the β -1,4 glycosidic bond of lactose, yielding D-glucose and D-galactose.[6][8]
- **Glycolysis:** Glucose and galactose are then funneled into the glycolytic pathway to generate ATP and acidic end-products, such as lactic acid, acetic acid, and formic acid.[9]
- **Gas Production:** Some bacteria, in a process known as mixed acid fermentation, will also produce gaseous byproducts, including carbon dioxide (CO₂) and hydrogen (H₂).[10]

The accumulation of acidic byproducts lowers the pH of the surrounding medium, leading to a color change in the presence of a pH indicator.

Lactose Metabolism Pathway



[Click to download full resolution via product page](#)

Caption: Lactose metabolism pathway in bacteria.

Key Differentiation Media and Protocols

MacConkey Agar

MacConkey agar is a selective and differential medium used for the isolation and differentiation of Gram-negative enteric bacilli based on their ability to ferment lactose.[3][4][5]

Principle: The medium contains crystal violet and bile salts to inhibit the growth of most Gram-positive bacteria.[11] Lactose is the sole carbohydrate source, and neutral red is the pH indicator. Lactose-fermenting bacteria produce acidic byproducts, lowering the pH of the medium and causing the colonies to appear pink to red. Non-lactose fermenters remain colorless or have the color of the medium.[3][4]

Experimental Protocol: Preparation of MacConkey Agar

- Suspend 49.53 grams of MacConkey agar powder in 1 liter of purified water.[10]
- Heat to boiling with frequent agitation to completely dissolve the medium.
- Sterilize by autoclaving at 121°C for 15 minutes.

- Cool the medium to 45-50°C in a water bath.
- Mix well and pour into sterile Petri dishes.
- Allow the agar to solidify at room temperature.
- Store the plates at 2-8°C until use.

Experimental Protocol: Inoculation and Incubation

- Using a sterile inoculating loop, streak a sample of the bacterial culture onto the surface of the MacConkey agar plate.
- Incubate the plates in an inverted position at 35-37°C for 18-24 hours.
- Observe the plates for colony morphology and color.

Data Presentation: Expected Results on MacConkey Agar

Microorganism	Lactose Fermentation	Colony Color	Colony Size (mm)	Other Characteristics
Escherichia coli	Rapid Fermenter	Pink to Red	2-3	Dry, flat colonies, may have a surrounding zone of precipitated bile salts. [12] [13]
Klebsiella pneumoniae	Fermenter	Pink to Red	3-5	Mucoid, convex colonies. [12]
Enterobacter aerogenes	Fermenter	Pink to Red	2-4	Mucoid, convex colonies. [3]
Citrobacter freundii	Slow Fermenter	Pale Pink to Red	2-3	
Serratia marcescens	Slow/Non-Fermenter	Colorless to Pale Pink	1-2	
Salmonella enterica	Non-Fermenter	Colorless	2-4	
Shigella sonnei	Non-Fermenter	Colorless	1-2	
Proteus mirabilis	Non-Fermenter	Colorless	2-3	May exhibit swarming.
Pseudomonas aeruginosa	Non-Fermenter	Colorless	1-3	Often produces a characteristic grape-like odor and may have a greenish pigmentation.

Eosin Methylene Blue (EMB) Agar

EMB agar is another selective and differential medium used for the isolation and differentiation of Gram-negative enteric bacteria.[\[9\]](#)[\[14\]](#)

Principle: The dyes eosin Y and methylene blue inhibit the growth of Gram-positive bacteria and act as pH indicators.[14] Lactose and sucrose are the fermentable carbohydrates. Strong lactose fermenters, like *E. coli*, produce a large amount of acid, causing the dyes to precipitate and giving the colonies a characteristic green metallic sheen.[14] Weaker lactose fermenters produce pink to purple colonies. Non-lactose fermenters remain colorless or take on the color of the medium.[14]

Experimental Protocol: Preparation of EMB Agar

- Suspend 36 grams of EMB agar powder in 1 liter of purified water.[15]
- Heat to boiling with frequent agitation to completely dissolve the medium.
- Sterilize by autoclaving at 121°C for 15 minutes.
- Cool the medium to 45-50°C in a water bath.
- Gently swirl the flask to resuspend the precipitate before pouring into sterile Petri dishes.
- Allow the agar to solidify at room temperature.
- Store the plates at 2-8°C in the dark until use.

Experimental Protocol: Inoculation and Incubation

- Streak the bacterial sample onto the surface of the EMB agar plate.
- Incubate the plates in an inverted position at 35-37°C for 18-24 hours.
- Examine the plates for colony color and the presence of a metallic sheen.

Data Presentation: Expected Results on EMB Agar

Microorganism	Lactose Fermentation	Colony Color	Metallic Sheen
Escherichia coli	Rapid Fermenter	Blue-black to purple	Green metallic sheen
Klebsiella pneumoniae	Fermenter	Pink to purple, mucoid	Absent or minimal
Enterobacter aerogenes	Fermenter	Pink to purple, mucoid	Absent or minimal
Salmonella enterica	Non-Fermenter	Colorless to amber	Absent
Shigella sonnei	Non-Fermenter	Colorless to amber	Absent
Proteus mirabilis	Non-Fermenter	Colorless to amber	Absent

Lactose Broth

Lactose broth is a differential medium used to detect coliform bacteria in water, food, and dairy products.[\[16\]](#)[\[17\]](#) It is often used in the presumptive test for coliforms.

Principle: The medium contains lactose as the sole carbohydrate. The presence of a Durham tube (a small inverted tube) allows for the detection of gas production, a characteristic of coliform bacteria.[\[10\]](#) Acid production is indicated by a change in the pH indicator, if included, or can be tested for separately.

Experimental Protocol: Preparation of Lactose Broth

- Dissolve 13 grams of lactose broth powder in 1 liter of purified water.[\[16\]](#)[\[17\]](#)
- Dispense the broth into test tubes containing an inverted Durham tube.
- Sterilize by autoclaving at 121°C for 15 minutes.
- Allow the tubes to cool to room temperature. Ensure no air bubbles are trapped in the Durham tubes.
- Store the tubes at 2-8°C until use.

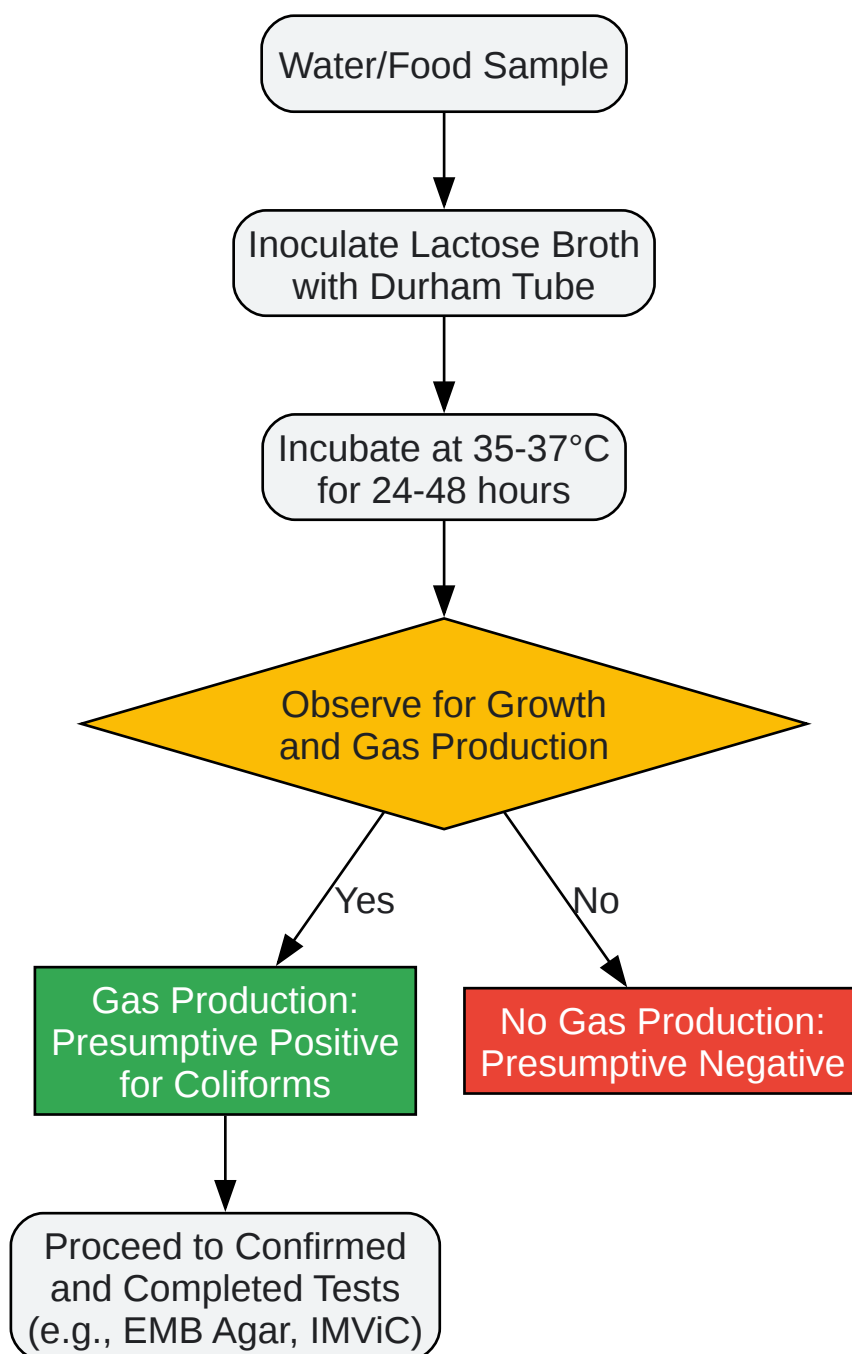
Experimental Protocol: Inoculation and Incubation

- Inoculate the lactose broth tubes with the sample to be tested.
- Incubate the tubes at 35-37°C for 24-48 hours.
- Observe the tubes for turbidity (indicating growth) and the presence of a gas bubble in the Durham tube.

Data Presentation: Expected Results in Lactose Broth

Microorganism	Growth (Turbidity)	Gas Production
Escherichia coli	+	+
Klebsiella pneumoniae	+	+
Enterobacter aerogenes	+	+
Salmonella enterica	+	-
Shigella sonnei	+	-
Staphylococcus aureus	-	-

Experimental Workflow for Presumptive Coliform Test



[Click to download full resolution via product page](#)

Caption: Presumptive test for coliforms workflow.

Confirmatory Tests

For a more definitive identification of lactose-fermenting and non-fermenting bacteria, a series of biochemical tests are often performed on isolates from the primary differentiation media.

ONPG Test

The ONPG (o-nitrophenyl- β -D-galactopyranoside) test is used to detect the presence of β -galactosidase, particularly in late or slow lactose fermenters that may lack the permease enzyme.[1][18]

Principle: ONPG is a colorless substrate that can freely enter the bacterial cell. If β -galactosidase is present, it will cleave ONPG into galactose and o-nitrophenol, the latter of which is a yellow compound.[1][18]

Experimental Protocol: ONPG Disk Test

- Prepare a heavy suspension of the test organism in 0.5 mL of sterile saline.
- Add an ONPG disk to the suspension.
- Incubate at 35-37°C for up to 24 hours.
- Observe for a color change to yellow.[18]

Data Presentation: Expected ONPG Test Results

Test Result	Observation	Interpretation	Example Organisms
Positive	Yellow color development	β -galactosidase present	Escherichia coli, Klebsiella spp., Citrobacter spp.[2][18]
Negative	No color change	β -galactosidase absent	Salmonella spp., Shigella spp., Proteus spp.[2]

IMViC Tests

The IMViC (Indole, Methyl Red, Voges-Proskauer, and Citrate) tests are a set of four biochemical tests used to differentiate members of the Enterobacteriaceae.[11][16][19]

Data Presentation: Typical IMViC Reactions

Microorganism	Indole	Methyl Red	Voges-Proskauer	Citrate
Escherichia coli	+	+	-	-
Klebsiella pneumoniae	-	-	+	+
Enterobacter aerogenes	-	-	+	+
Proteus vulgaris	+	+	-	v
Salmonella enterica	-	+	-	+
Shigella sonnei	-	+	-	-

v: variable result

Conclusion

Alpha-lactose is an indispensable component in microbiological differentiation media, providing a reliable and cost-effective means of characterizing bacteria based on their metabolic capabilities. The use of media such as MacConkey agar, EMB agar, and Lactose Broth, in conjunction with confirmatory tests, allows for the accurate and efficient identification of a wide range of microorganisms. The detailed protocols and expected results provided in this application note serve as a valuable resource for professionals in research, clinical diagnostics, and drug development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. O-Nitrophenyl- β -D-Galactopyranoside (ONPG) test: Principle, Procedure and Results - Online Biology Notes [onlinebiologynotes.com]
- 2. ONPG (β -galactosidase) Test: Principle, Procedure and Results • Microbe Online [microbeonline.com]
- 3. www.welcomehomevetsofnj.org - Enterobacter Aerogenes Colony Morphology [welcomehomevetsofnj.org]
- 4. microbenotes.com [microbenotes.com]
- 5. microbiologyinfo.com [microbiologyinfo.com]
- 6. m.youtube.com [m.youtube.com]
- 7. youtube.com [youtube.com]
- 8. Lactose operon/metabolism of lactose in E.Coli [slideshare.net]
- 9. researchgate.net [researchgate.net]
- 10. bio.libretexts.org [bio.libretexts.org]
- 11. IMViC Tests: Principle, Procedure, Results • Microbe Online [microbeonline.com]
- 12. MacConkey Agar: Composition, Uses, Colony Characteristics [microbeonline.com]
- 13. bio.libretexts.org [bio.libretexts.org]
- 14. vumicro.com [vumicro.com]
- 15. Epidemiological Study of Lactose- and Non-lactose-Fermenting Gram-Negative Bacterial Isolates From Clinical Specimens in the Middle Al-Furat Region of Iraq - PMC [pmc.ncbi.nlm.nih.gov]
- 16. flabslis.com [flabslis.com]
- 17. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 18. microbiologyinfo.com [microbiologyinfo.com]
- 19. microbenotes.com [microbenotes.com]
- To cite this document: BenchChem. [Application of Alpha-Lactose in Microbiological Differentiation Media]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b080435#application-of-alpha-lactose-in-microbiological-differentiation-media]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com